

Comparative analysis of linoleyl acetate vs. oleyl acetate bioactivity

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Compound of Interest

Compound Name: *Linoleyl acetate*

Cat. No.: *B12322097*

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Comparative Bioactivity Profile: Linoleyl Acetate vs. Oleyl Acetate

Executive Summary

This guide contrasts the bioactivity of **Linoleyl Acetate** ((Z,Z)-9,12-Octadecadienyl acetate) and **Oleyl Acetate** ((Z)-9-Octadecenyl acetate). While both are long-chain fatty alcohol esters used as semiochemicals in insect communication, their divergence in saturation (di-unsaturated vs. mono-unsaturated) fundamentally alters their interaction with biological membranes, protein receptors, and lipid nanoparticle (LNP) architectures.

Key Distinction:

- **Oleyl Acetate (C18:1):** A primary sex pheromone in Diptera/Lepidoptera and a proven lipase inhibitor in dermatological applications. It promotes specific liquid-crystalline phases (cubosomes) in LNPs.
- **Linoleyl Acetate (C18:2):** A pheromone precursor and stress metabolite in Geometridae moths. It exhibits higher membrane fluidity and distinct binding affinities to carrier proteins

(NPC2), making it a candidate for modulating membrane disorder in drug delivery systems.

Chemical & Physical Identity

The structural difference of a single double bond at the

position dictates the spatial occupancy and packing parameter of these molecules.

| Feature | Oleyl Acetate | Linoleyl Acetate |
|---------------|---------------------------------------|---------------------------------------|
| IUPAC Name | (Z)-9-Octadecenyl acetate | (Z,Z)-9,12-Octadecadienyl acetate |
| Formula | | |
| MW | 310.51 g/mol | 308.50 g/mol |
| Unsaturation | Mono-unsaturated () | Di-unsaturated () |
| Conformation | Single "kink" (V-shape) | Double "kink" (U-shape/Coiled) |
| Lipid Packing | Moderate disorder; forms cubic phases | High disorder; prevents tight packing |
| CAS | 693-80-1 | 6911-97-3 |

Biological Activity: Insect Pheromone Signaling

Both compounds function as semiochemicals, but they activate different signaling pathways and species-specific receptors.

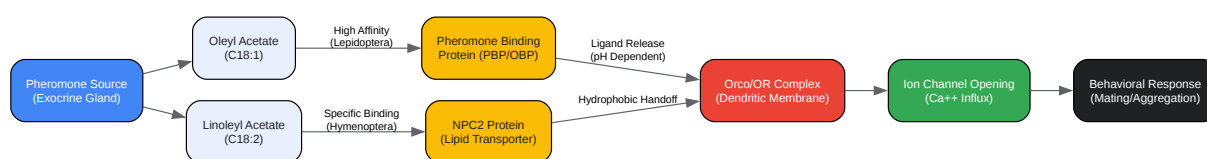
Comparative Signaling Roles

- Oleyl Acetate:** Acts as a direct sex pheromone attractant for the Yellow Rice Stem Borer (*Scirpophaga incertulas*) and the Caribbean Fruit Fly (*Anastrepha suspensa*). It requires precise Z-stereochemistry for receptor activation.
- Linoleyl Acetate:** Functions primarily as a pheromone precursor and stress metabolite in Tea Loopers (*Hyposidra talaca*). Crucially, it binds to Niemann-Pick type C2 (NPC2) proteins

in the antennae of worker ants (*Camponotus japonicus*), facilitating non-volatile hydrocarbon transport.

Mechanism of Action: Chemoreception

The following diagram illustrates the differential binding pathway where these acetates interact with Odorant Binding Proteins (OBPs) or NPC2 carriers to trigger neuronal depolarization.



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Figure 1: Signal transduction pathway. Oleyl acetate typically utilizes OBPs in moths, while **Linoleyl acetate** utilizes NPC2 carriers in ants, highlighting evolutionary divergence in lipid transport.

Pharmacological & Antimicrobial Potential

For drug development professionals, the utility of these esters extends beyond pheromones into therapeutic bioactivity, particularly in dermatology.

Antimicrobial & Enzyme Inhibition Data

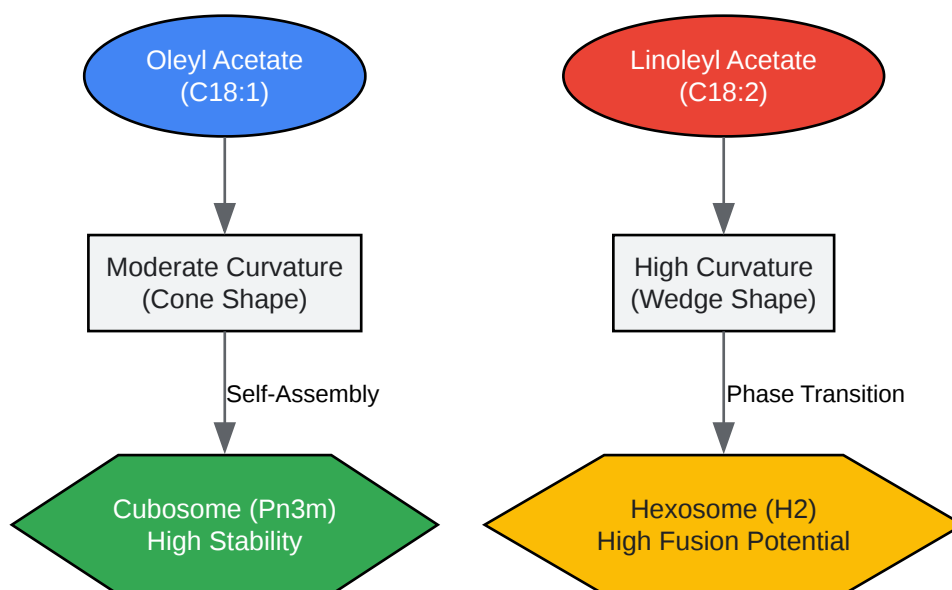
| Target / Assay | Oleyl Acetate Performance | Linoleyl Acetate Performance |
|----------------------|--|---|
| Target Organism | Corynebacterium acnes (Cutibacterium) | Staphylococcus aureus, E. coli |
| Mechanism | Lipase Inhibition. Inhibits bacterial lipase (1.12 U.E.I./g), preventing hydrolysis of sebum into inflammatory free fatty acids. | Membrane Disruption. The di-unsaturated tail increases membrane permeability, causing leakage of cytosolic content. |
| Clinical Application | Anti-acne formulations; Sebum control. | General antiseptic; Wound healing adjuvants. |
| Cytotoxicity | Low (Used in cosmetics/LNPs). | Moderate (Dose-dependent cytotoxicity in Vero cells). |

Expert Insight: Oleyl acetate is superior for targeted metabolic inhibition (acne), whereas **Linoleyl acetate** acts as a broad-spectrum membrane disruptor.

Lipid Nanoparticle (LNP) Formulation Physics

In the context of mRNA or small molecule delivery, the "tail saturation" of the helper lipid dictates the internal phase structure of the nanoparticle.

- **Oleyl Acetate** (The "Spacer"): Its single cis-double bond induces a "cone" shape that favors inverse bicontinuous cubic phases (Cubosomes). These structures have high surface area for drug loading.
- **Linoleyl Acetate** (The "Fluidizer"): The additional double bond creates a more severe kink, increasing the Critical Packing Parameter (CPP). Incorporating **Linoleyl acetate** into LNPs shifts the phase towards Hexosomes (H2 phase) or disordered fluid micelles, which is critical for enhancing endosomal escape by destabilizing the endosomal membrane upon fusion.



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Figure 2: Impact of tail saturation on LNP nanostructure. Oleyl acetate stabilizes cubic phases, while **Linoleyl acetate** drives hexagonal phase formation, which is associated with higher fusogenicity.

Experimental Protocols

To validate these properties in your own lab, use the following self-validating protocols.

Protocol A: Competitive Fluorescence Binding Assay (NPC2/OBP Interaction)

Validates the affinity of the acetate for carrier proteins (Pheromone context).

- Preparation: Purify recombinant NPC2 or OBP (e.g., from *C. japonicus* or *S. incertulas*) in Tris-HCl buffer (pH 7.0).
- Probe: Use N-phenyl-1-naphthylamine (1-NPN) as the fluorescent reporter.[1] (Excitation: 337 nm, Emission: 400–420 nm).
- Titration:
 - Add 1-NPN (1 μ M) to protein solution (2 μ M). Record baseline fluorescence (High).

- Titrate Oleyl Acetate or **Linoleyl Acetate** (dissolved in MeOH) in 0.5 μ M increments.
- Readout: Measure the decrease in fluorescence intensity. The acetate displaces 1-NPN from the hydrophobic pocket.
- Calculation: Plot % Displacement vs. Concentration. Calculate and Dissociation Constant ().
- Expected Result: **Linoleyl acetate** shows pH-dependent binding to ant NPC2; Oleyl acetate shows high affinity for moth PBPs.

Protocol B: Bacterial Lipase Inhibition Assay

Validates the anti-acne potential of Oleyl Acetate.

- Substrate: Prepare an emulsion of p-nitrophenyl palmitate (pNPP) in gum arabic.
- Enzyme Source: Crude lipase extract from *C. acnes* culture or commercial porcine lipase (control).
- Treatment: Incubate enzyme with Oleyl Acetate (10–500 μ g/mL) for 15 mins at 37°C.
- Reaction: Add substrate emulsion. Incubate for 30 mins.
- Stop & Read: Stop reaction with 0.1N NaOH. Measure Absorbance at 410 nm (release of p-nitrophenol).
- Validation: Compare against Orlistat (positive control). A reduction in Absorbance indicates lipase inhibition.

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